

physicochemical properties of 1-(4-Bromophenyl)adamantane

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)adamantane

CAS No.: 2245-43-4

Cat. No.: B1298462

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An In-depth Technical Guide to the Physicochemical Properties of **1-(4-Bromophenyl)adamantane**

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Foreword: The Adamantane Scaffold in Modern Chemistry

The adamantane moiety, a rigid, tricyclic hydrocarbon, represents a cornerstone in medicinal chemistry and materials science.^{[1][2]} Its unique diamondoid structure imparts a combination of high lipophilicity, metabolic stability, and a three-dimensional bulk that is highly desirable in drug design.^{[1][2]} When functionalized, the adamantane cage serves as a robust anchor, influencing the pharmacokinetic and pharmacodynamic profiles of active pharmaceutical ingredients (APIs). This guide focuses on a key derivative, **1-(4-Bromophenyl)adamantane**, a versatile building block whose physicochemical properties are fundamental to its application. We will explore its synthesis, structural characteristics, and spectroscopic signature, providing the in-depth understanding required by researchers in the field.

Molecular Identity and Core Properties

1-(4-Bromophenyl)adamantane (CAS No. 2245-43-4) is a disubstituted hydrocarbon where the C1 position of the adamantane cage is covalently bonded to the C4 position of a brominated benzene ring.^[3] This structure combines the bulky, lipophilic adamantyl group with a reactive bromophenyl moiety, which is a common precursor for cross-coupling reactions in synthetic chemistry.^[4]

The fundamental physicochemical properties are summarized below, providing a quantitative foundation for its behavior in various chemical environments.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₉ Br	PubChem ^[3]
Molecular Weight	291.23 g/mol	PubChem ^[3]
Melting Point	102-103 °C (recrystallized from methanol)	Guidechem ^[5]
Boiling Point	351.0 ± 21.0 °C (Predicted)	Guidechem ^[5]
Density	1.357 ± 0.06 g/cm ³ (Predicted)	Guidechem ^[5]
IUPAC Name	1-(4-bromophenyl)adamantane	PubChem ^[3]
InChI Key	KCZDTZZRNNRKQE-UHFFFAOYSA-N	Sigma-Aldrich

Synthesis Pathway: Electrophilic Aromatic Substitution

The most direct and common synthesis of **1-(4-Bromophenyl)adamantane** is via a Friedel-Crafts alkylation reaction. This electrophilic aromatic substitution leverages a Lewis acid catalyst to facilitate the alkylation of bromobenzene with an adamantyl cation.

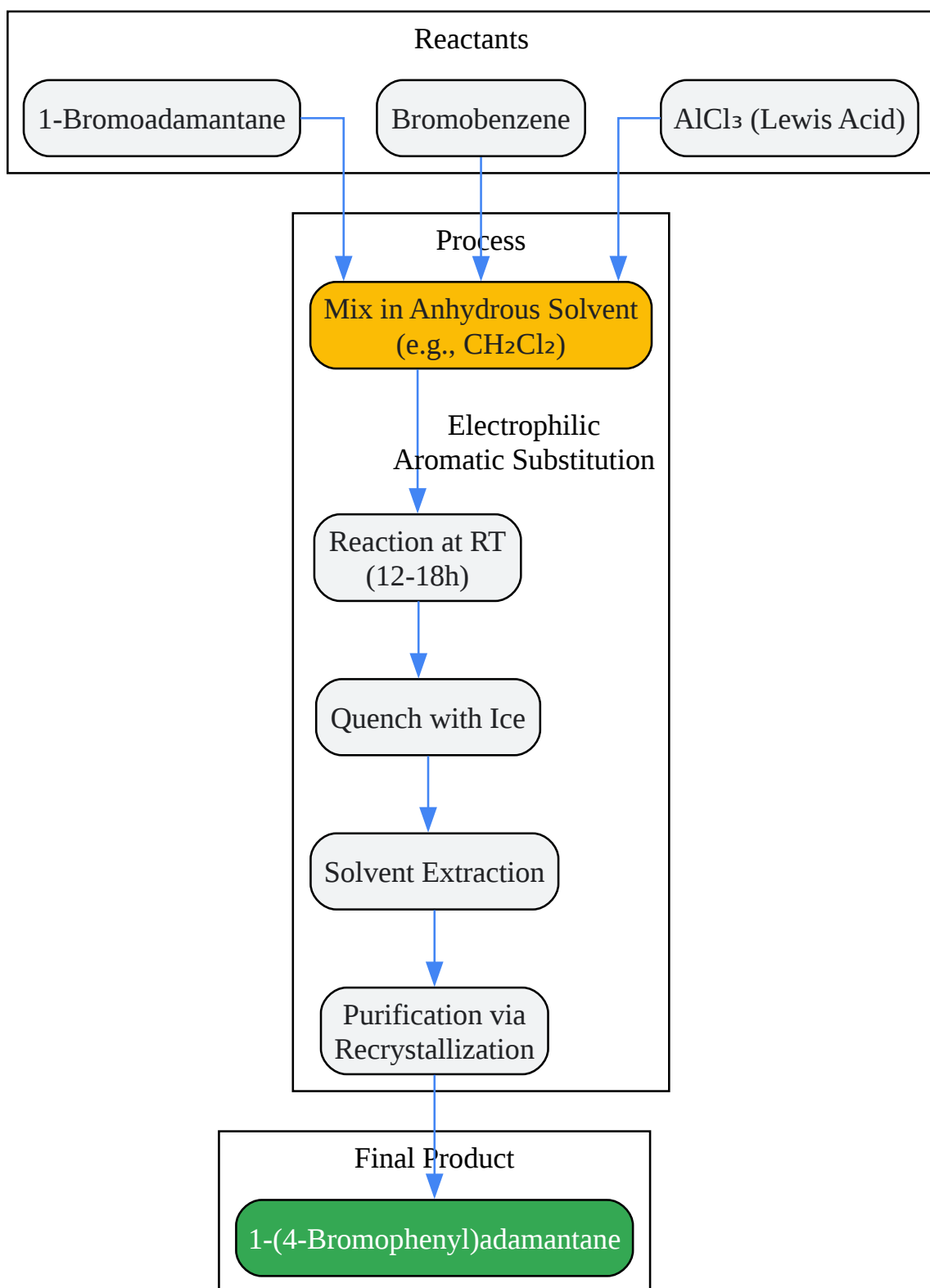
Causality of Experimental Design: The choice of 1-bromoadamantane as the alkylating agent is critical. The tertiary carbocation formed at the C1 position upon interaction with a Lewis acid is relatively stable, readily attacking the electron-rich bromobenzene ring. Bromobenzene is used

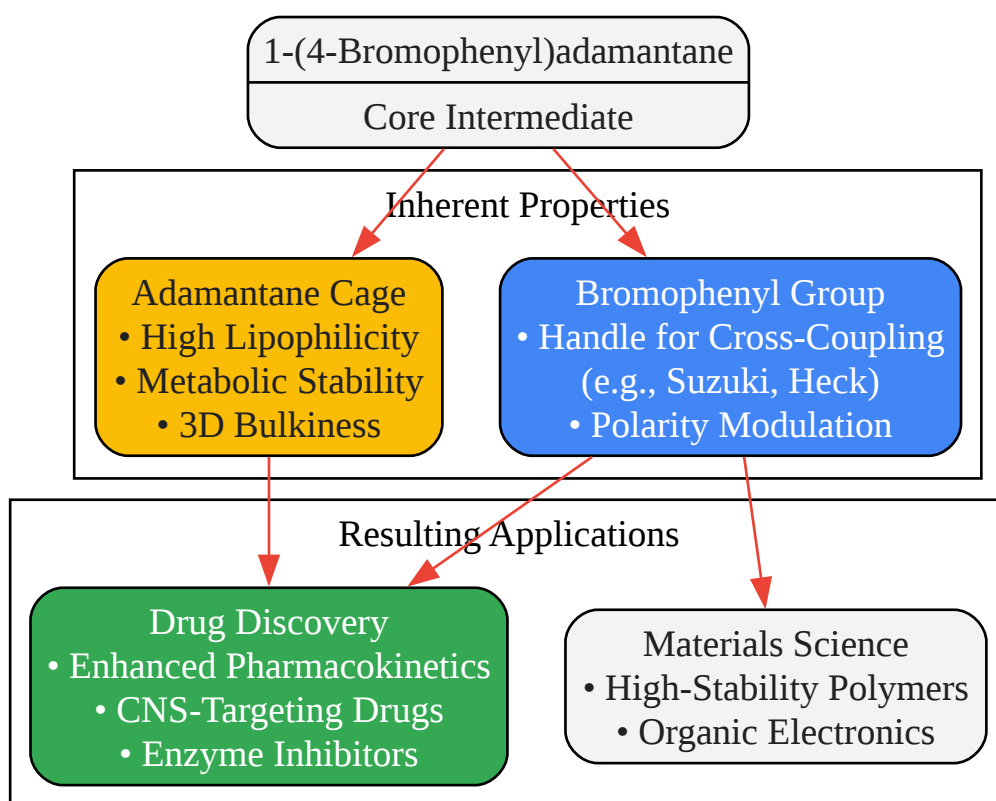
as the aromatic substrate, providing the necessary functional handle for subsequent synthetic diversification. A strong Lewis acid, such as aluminum chloride (AlCl_3), is required to abstract the bromide from 1-bromoadamantane, generating the reactive adamantyl carbocation.

Experimental Protocol: Synthesis of 1-(4-Bromophenyl)adamantane

- **Reaction Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add anhydrous aluminum chloride (AlCl_3 , 1.2 equivalents) and an anhydrous, non-polar solvent such as carbon disulfide (CS_2) or dichloromethane (CH_2Cl_2).
- **Reagent Addition:** Cool the suspension to 0 °C in an ice bath. Slowly add bromobenzene (3.0 equivalents) to the mixture under a nitrogen atmosphere.
- **Formation of Electrophile:** In a separate flask, dissolve 1-bromoadamantane (1.0 equivalent) in the same anhydrous solvent. Add this solution dropwise to the stirred AlCl_3 /bromobenzene mixture over 30 minutes, maintaining the temperature at 0 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-18 hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** Carefully quench the reaction by slowly pouring the mixture over crushed ice. This will hydrolyze the aluminum chloride.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer three times with dichloromethane. Combine the organic layers.
- **Purification:** Wash the combined organic layers with a saturated sodium bicarbonate solution, followed by brine. Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure.
- **Recrystallization:** Purify the resulting crude solid by recrystallization from methanol to yield pure **1-(4-Bromophenyl)adamantane** as a white crystalline solid.[5]

Synthesis Workflow Diagram





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Caption: Relationship between the molecular structure of **1-(4-Bromophenyl)adamantane** and its applications.

- **Improving Pharmacokinetics:** The adamantane moiety is frequently incorporated into drug candidates to increase their lipophilicity, which can enhance membrane permeability and improve bioavailability. [2] Its cage-like structure protects adjacent functional groups from metabolic degradation, prolonging the drug's half-life. [1]* **Central Nervous System (CNS) Drugs:** Due to its lipophilic nature, the adamantyl group can facilitate the crossing of the blood-brain barrier, making it a valuable component in the design of drugs targeting the CNS. [6]* **Synthetic Handle:** The bromine atom serves as a key functional group for building more complex molecules. Through palladium-catalyzed cross-coupling reactions, researchers can attach a wide variety of other chemical groups, enabling the exploration of a vast chemical space for identifying new therapeutic leads. [4]

Conclusion

1-(4-Bromophenyl)adamantane is more than a simple chemical intermediate; it is an enabling tool for innovation in science. Its well-defined physicochemical properties—a stable melting point, predictable spectroscopic signatures, and a structure optimized for both biological interaction and synthetic modification—make it a reliable and valuable compound. A thorough understanding of its synthesis, characterization, and the functional role of each molecular component is paramount for any researcher aiming to leverage its unique advantages in drug discovery and materials science.

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